

Introduction: The Strategic Value of the N-Cyclopropyl Pyrazole Scaffold

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Compound of Interest

Compound Name: *5-bromo-1-cyclopropyl-1H-pyrazole*

CAS No.: *1517978-30-1*

Cat. No.: *B1380355*

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The 1-cyclopropyl-1H-pyrazole moiety is a privileged pharmacophore in modern medicinal chemistry, appearing frequently in kinase inhibitors (e.g., JNK3, DDR1/2 inhibitors) and cGAS antagonists. The cyclopropyl group offers unique advantages over simple alkyl chains:

- **Conformational Restriction:** The rigid cyclopropyl ring reduces the entropic penalty of binding to protein pockets.
- **Metabolic Stability:** It often resists oxidative metabolism (P450) better than linear alkyl groups.
- **Electronic Modulation:** The high s-character of the cyclopropyl C-N bond modulates the electron density of the pyrazole ring, influencing both potency and solubility.

5-Bromo-1-cyclopropyl-1H-pyrazole is the critical "linchpin" intermediate for accessing these scaffolds. However, functionalizing the C5 position is synthetically distinct from the more common C3 or C4 positions due to:

- **Steric Proximity:** The C5 position is immediately adjacent to the N1-cyclopropyl group, creating significant steric crowding that can hinder catalyst approach.
- **Electronic Deactivation:** The C5 position is less electron-rich than C4, requiring highly active catalytic systems for oxidative addition.
- **Coordination Interference:** The proximal N2 nitrogen can act as a competitive ligand, potentially poisoning the palladium catalyst if not properly ligated.

This guide details optimized, high-yielding protocols for transforming this specific bromide into valuable biaryl and amino-pyrazole motifs.

Reaction Optimization Strategy

To overcome the steric and electronic challenges of the 5-bromo-1-cyclopropyl substrate, we employ a "Bulky-Rich" ligand strategy.

Critical Parameter Analysis

Parameter	Recommendation	Rationale
Catalyst Precursor	$\text{Pd}(\text{OAc})_2$ or $\text{Pd}_2(\text{dba})_3$	Stable Pd(0/II) sources that allow precise ligand tuning.
Ligand Class	Dialkylbiaryl phosphines (e.g., XPhos, SPhos, CataCXium A)	Electron-rich: Facilitates oxidative addition to the deactivated C5-Br bond. Bulky: Prevents catalyst deactivation by the pyrazole N2 nitrogen and enforces reductive elimination.
Base	K_3PO_4 or Cs_2CO_3	Mild inorganic bases minimize side reactions. Avoid strong alkoxides (e.g., NaOtBu) in Suzuki couplings to prevent deboronation.
Solvent	1,4-Dioxane/Water (4:1)	The biphasic system ensures solubility of inorganic bases and promotes the transmetalation step.

Protocol 1: Suzuki-Miyaura Cross-Coupling

Objective: Synthesis of 1-cyclopropyl-5-aryl-1H-pyrazoles.

Mechanistic Insight (The "Why")

The oxidative addition of Pd(0) to the C5-Br bond is the rate-determining step. The N1-cyclopropyl group exerts a steric clash with the incoming metal center. Therefore, we utilize XPhos, a ligand with a large "bite angle" and high electron density, to accelerate this step. The addition of water is non-negotiable; it forms the reactive boronate-hydroxo species essential for transmetalation.

Step-by-Step Procedure

- Preparation:

- Charge a reaction vial with **5-bromo-1-cyclopropyl-1H-pyrazole** (1.0 equiv, e.g., 200 mg).
- Add Arylboronic acid (1.5 equiv).
- Add Potassium phosphate tribasic (K_3PO_4) (3.0 equiv).
- Add XPhos Pd G2 precatalyst (2.0 mol%) or a mixture of $Pd(OAc)_2$ (2 mol%) and XPhos (4 mol%).
- Solvent Addition & Degassing:
 - Add 1,4-Dioxane (4 mL) and Water (1 mL). Note: Concentration should be ~0.2 M.
 - Crucial Step: Sparge the mixture with Argon or Nitrogen for 5 minutes. Oxygen is a poison for electron-rich phosphines.
- Reaction:
 - Seal the vial and heat to 90°C for 4–12 hours.
 - Monitoring: Check by LC-MS.[1][2] The starting bromide ($R_t \sim X$ min) should disappear. If conversion stalls, add 1 mol% fresh catalyst.
- Work-up:
 - Cool to room temperature.[3] Dilute with Ethyl Acetate (EtOAc).
 - Wash with water (1x) and brine (1x).
 - Dry over Na_2SO_4 , filter, and concentrate.
 - Purification: Flash chromatography (Hexanes/EtOAc gradient). The cyclopropyl group makes these compounds distinctively non-polar; they often elute earlier than N-methyl analogs.

Protocol 2: Buchwald-Hartwig Amination

Objective: Synthesis of 5-amino-1-cyclopropyl-1H-pyrazoles (e.g., for kinase hinge binders).

Mechanistic Insight

Amination at C5 is electronically challenging. The reductive elimination step—forming the C-N bond—is often difficult due to the steric bulk of the cyclopropyl group pushing against the incoming amine. We switch to BrettPhos or RuPhos, which are specifically designed to facilitate C-N bond formation with hindered substrates.

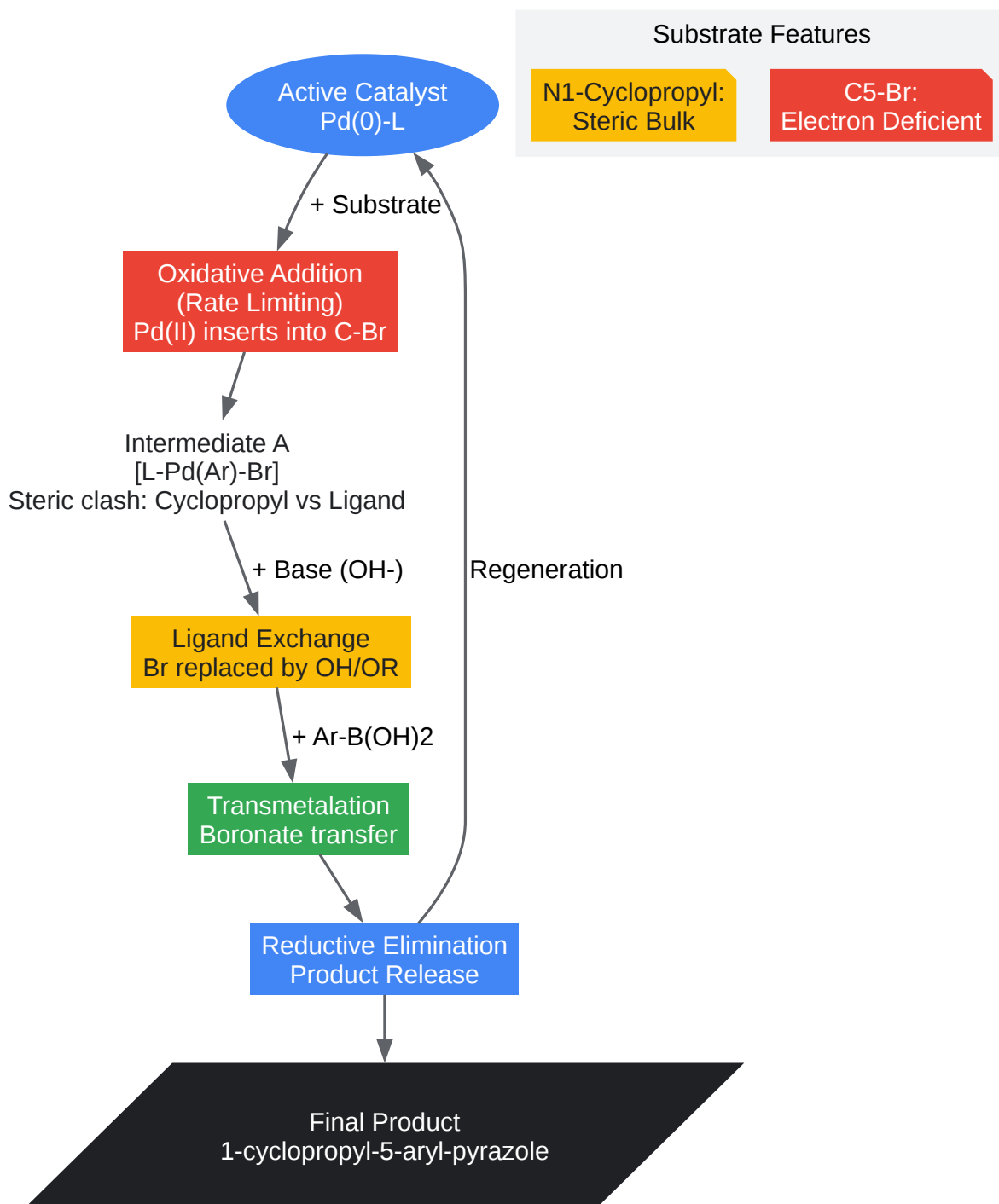
Step-by-Step Procedure

- Preparation:
 - In a glovebox or under strict inert atmosphere, charge a vial with **5-bromo-1-cyclopropyl-1H-pyrazole** (1.0 equiv).
 - Add Amine (1.2 equiv).
 - Add Sodium tert-butoxide (NaOtBu) (1.5 equiv). Note: Use Cs₂CO₃ if the amine or substrate has base-sensitive esters.
 - Add BrettPhos Pd G3 precatalyst (2–5 mol%).
- Solvent Addition:
 - Add anhydrous Toluene or t-Amyl Alcohol (0.2 M).
 - Senior Scientist Note: t-Amyl alcohol often gives higher yields for difficult couplings due to higher reaction temperatures and better solubility of the catalytic intermediate.
- Reaction:
 - Heat to 100–110°C for 12–16 hours.
 - Safety: Ensure the vessel is pressure-rated if using lower boiling amines.
- Work-up:
 - Filter through a pad of Celite to remove insoluble salts.

- Concentrate and purify via reverse-phase prep-HPLC if the product is polar (common for amino-pyrazoles).

Visualizing the Catalytic Pathway

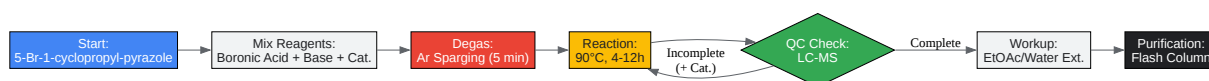
The following diagram illustrates the catalytic cycle for the Suzuki coupling, highlighting the specific steric interactions of the cyclopropyl group.



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Caption: Catalytic cycle highlighting the oxidative addition bottleneck caused by the N1-cyclopropyl steric bulk.

Experimental Workflow Diagram



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Caption: Standardized workflow for Pd-catalyzed cross-coupling of cyclopropyl-pyrazoles.

References

- BenchChem. "Application Notes and Protocols for 5-Bromo-1-butyl-1H-pyrazole in Synthetic Chemistry." BenchChem Application Library. [Link](#) (Accessed Oct 2023).
- National Institutes of Health (NIH). "Suzuki-Miyaura Cross-Coupling of Unprotected, Nitrogen-Rich Heterocycles." PubMed Central. [Link](#)
- Yoneda Labs. "Suzuki-Miyaura Cross-Coupling: Practical Guide." Yoneda Labs Technical Guides. [Link](#)
- American Chemical Society (ACS). "Synthesis and Activity of New Aryl- and Heteroaryl-Substituted Pyrazole Inhibitors." Journal of Medicinal Chemistry. [Link](#)
- Royal Society of Chemistry (RSC). "Palladium-catalyzed C–C bond cleavage of N-cyclopropyl acylhydrazones." Organic & Biomolecular Chemistry. [Link](#)

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Sources

- [1. 1174132-74-1\[5-Bromo-1H-pyrazole\]BLD Pharm \[bldpharm.com\]](#)
- [2. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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